

# In-Depth Technical Guide: 5-Amino-N,2-dimethylbenzenesulfonamide (CAS 6274-17-5)

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: 5-Amino-*n*,2-dimethylbenzenesulfonamide

Cat. No.: B112857

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the properties and safety data for **5-Amino-N,2-dimethylbenzenesulfonamide**, identified by the CAS number 6274-17-5. Due to the limited availability of published experimental data, this document focuses on the foundational chemical and safety information.

## Core Properties

**5-Amino-N,2-dimethylbenzenesulfonamide** is a sulfonamide derivative. While specific, experimentally determined physicochemical data is not widely available in the public domain, some core properties have been reported by chemical suppliers.

Property	Value	Source
CAS Number	6274-17-5	Combi-Blocks[1]
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub> S	CymitQuimica, BenchChem
Molecular Weight	200.26 g/mol	CymitQuimica, BenchChem
Synonyms	Not specified	Combi-Blocks[1]

## Safety Data Sheet Summary

The following safety information is derived from the Safety Data Sheet provided by Combi-Blocks.<sup>[1]</sup> It is crucial to consult the full Safety Data Sheet before handling this chemical.

## Hazards Identification

- GHS Pictograms: Not specified in the provided SDS.
- GHS Signal Word: Not specified in the provided SDS.
- GHS Hazard Statements: Not specified in the provided SDS.
- GHS Precautionary Statements: Not specified in the provided SDS.

Note: The absence of specific GHS classifications in the available documentation does not imply that the substance is non-hazardous. Standard laboratory safety precautions should always be observed.

## First-Aid Measures

- In case of eye contact: Immediately flush with plenty of water.
- In case of skin contact: Wash off with soap and plenty of water.
- If inhaled: Move person into fresh air.
- If swallowed: Rinse mouth with water.

## Handling and Storage

- Handling: Normal measures for preventive fire protection.
- Storage: Keep container tightly closed in a dry and well-ventilated place.

## Personal Protective Equipment

- Eye/face protection: Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).
- Skin protection: Handle with gloves.

- Respiratory protection: Respiratory protection is not required. Where protection from nuisance levels of dusts are desired, use type N95 (US) or type P1 (EN 143) dust masks.

## Experimental Protocols

As of the latest literature review, detailed experimental protocols for the synthesis or biological application of **5-Amino-N,2-dimethylbenzenesulfonamide** (CAS 6274-17-5) are not readily available in peer-reviewed scientific journals or patent literature.

## Biological Activity and Signaling Pathways

Currently, there is no publicly available research detailing the specific biological activity or associated signaling pathways for **5-Amino-N,2-dimethylbenzenesulfonamide**. The broader class of sulfonamides is known for a wide range of biological activities, including antimicrobial and anticancer effects, but specific data for this compound is lacking.

## Logical Relationships in Chemical Data Retrieval

The process of gathering information on a specific chemical compound like CAS 6274-17-5 often involves a hierarchical search strategy. The following diagram illustrates this logical workflow.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. combi-blocks.com [combi-blocks.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 5-Amino-N,2-dimethylbenzenesulfonamide (CAS 6274-17-5)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b112857#cas-number-6274-17-5-properties-and-safety-data-sheet>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)